

Acetylation of 3,5-diamino-4-nitro-1H-pyrazole: A Technical Guide

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Compound of Interest

Compound Name: 1-acetyl-3,5-diamino-4-nitro-1H-pyrazole

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Introduction

3,5-diamino-4-nitro-1H-pyrazole is a heterocyclic compound of significant interest, primarily within the field of energetic materials due to its high nitrogen content and potential as a precursor to more complex, high-energy molecules. The acetylation of its amino groups to form N,N'-(4-nitro-1H-pyrazole-3,5-diyl)diacetamide is a key chemical modification. This transformation alters the compound's properties, such as its explosive sensitivity, thermal stability, and solubility, making it a versatile intermediate for further synthesis. This technical guide provides an in-depth overview of the acetylation of 3,5-diamino-4-nitro-1H-pyrazole, including a proposed experimental protocol based on analogous reactions, and the expected properties of the resulting compound.

Data Presentation

As specific experimental data for the acetylation of 3,5-diamino-4-nitro-1H-pyrazole is not readily available in published literature, the following table summarizes the known properties of the starting material and predicted or analogous properties for the diacetylated product.

Property	3,5-diamino-4-nitro-1H-pyrazole (Starting Material)	N,N'-(4-nitro-1H-pyrazole-3,5-diyl)diacetamide (Product)
Molecular Formula	C ₃ H ₄ N ₆ O ₂	C ₇ H ₈ N ₆ O ₄
Molecular Weight	156.10 g/mol	240.18 g/mol
Appearance	Yellowish solid (predicted)	White to off-white solid (predicted)
Melting Point	Not reported	Not reported (expected to be higher than starting material)
Solubility	Sparingly soluble in water, soluble in polar organic solvents like DMSO and DMF.	Expected to have lower solubility in polar solvents and increased solubility in less polar organic solvents compared to the starting material.
Yield	Not applicable	>80% (predicted based on analogous reactions)

Experimental Protocols

The following is a proposed experimental protocol for the diacetylation of 3,5-diamino-4-nitro-1H-pyrazole. This protocol is based on established methods for the acetylation of aminopyrazoles and other amino-nitro heterocyclic compounds.

Materials:

- 3,5-diamino-4-nitro-1H-pyrazole
- Acetic anhydride (Ac₂O)
- Glacial acetic acid (CH₃COOH) or Pyridine
- Ethanol

- Deionized water
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer with hotplate
- Büchner funnel and filter paper
- Standard laboratory glassware

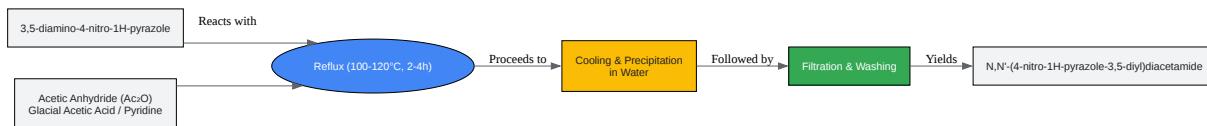
Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, suspend 3,5-diamino-4-nitro-1H-pyrazole (1.0 eq.) in an excess of glacial acetic acid or pyridine as the solvent.
- **Addition of Acetylating Agent:** While stirring, add acetic anhydride (2.2-3.0 eq.) to the suspension in a dropwise manner at room temperature. An exothermic reaction may be observed.
- **Reaction Conditions:** Heat the reaction mixture to reflux (typically 100-120 °C) and maintain this temperature for 2-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. The product may precipitate out of the solution upon cooling. If not, slowly pour the reaction mixture into a beaker of cold deionized water with stirring to precipitate the product.
- **Isolation and Purification:** Collect the solid product by vacuum filtration using a Büchner funnel. Wash the solid with cold deionized water to remove any remaining acid and then with a small amount of cold ethanol.
- **Drying:** Dry the purified N,N'-(4-nitro-1H-pyrazole-3,5-diyl)diacetamide in a vacuum oven at 50-60 °C to a constant weight.

- Characterization: Characterize the final product using standard analytical techniques such as ^1H NMR, ^{13}C NMR, FT-IR spectroscopy, and mass spectrometry to confirm its identity and purity. Melting point determination should also be performed.

Mandatory Visualization

The following diagrams illustrate the chemical reaction workflow for the acetylation of 3,5-diamino-4-nitro-1H-pyrazole.



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Caption: Workflow for the acetylation of 3,5-diamino-4-nitro-1H-pyrazole.

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